

physical and chemical properties of 1,2-Epoxy-5-hexene

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Compound of Interest

Compound Name: 1,2-Epoxy-5-hexene

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An In-depth Technical Guide to 1,2-Epoxy-5-hexene

This guide provides a comprehensive overview of the physical and chemical properties of **1,2-Epoxy-5-hexene**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and visualizations to support its application in research and synthesis.

Physical and Chemical Properties

1,2-Epoxy-5-hexene, also known as 3-butenyloxirane, is a versatile chemical intermediate.^[1] It is a clear, colorless to slightly yellow liquid.^{[1][2]} Its unique structure, containing both an epoxide and a terminal alkene, makes it a valuable building block in organic synthesis.^[1] This compound is soluble in organic solvents with limited solubility in water.^[1] For stability, it should be stored in a refrigerator under dry conditions.^{[3][4]}

Physical Properties Data

The quantitative physical properties of **1,2-Epoxy-5-hexene** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₀ O
Molecular Weight	98.14 g/mol [2]
Boiling Point	118 - 121 °C[2][3][5]
Density	0.87 g/mL at 25 °C[2][5]
Refractive Index (n _{20/D})	1.425[2][5]
Flash Point	15 - 16 °C (59 - 60.8 °F)[1][3][4]
Appearance	Clear colorless to slightly yellow liquid[1][2]
Storage Temperature	2 - 8°C[5]

Chemical Properties and Reactivity

1,2-Epoxy-5-hexene is a reactive compound used as a monomer for producing polymers like epoxy resins and as a starting material for pharmaceutical intermediates and specialty chemicals.[1] Its reactivity is characterized by the dual functionality of the epoxide ring and the vinyl group.

- **Reactivity:** The epoxide ring can undergo various ring-opening reactions, making it a valuable precursor in synthesis.[1] It is incompatible with strong oxidizing agents, strong acids, and strong bases.[3] The compound is also sensitive to moisture.[3]
- **Stability and Hazards:** It is a highly flammable liquid and vapor.[1][3][6] It is toxic if swallowed and is suspected of causing genetic defects and cancer.[1][3] Due to its flammability, it should be kept away from heat, sparks, open flames, and other ignition sources.[3][6] Precautionary measures against static discharge are necessary during handling.[3][6]

Experimental Protocols: Synthesis

Described below are two primary routes for the synthesis of chiral (R)-(+)-**1,2-Epoxy-5-hexene**, a key building block in various asymmetric syntheses.[7][8]

Route 1: Epoxidation of 1,5-Hexadiene and Hydrolytic Kinetic Resolution

This two-step approach begins with the synthesis of racemic **1,2-Epoxy-5-hexene**, followed by a resolution step to isolate the desired enantiomer.^{[7][8]}

Step 1: Synthesis of Racemic **1,2-Epoxy-5-hexene** (1-rac)

- Materials: 1,5-hexadiene, meta-chloroperoxybenzoic acid (mCPBA), dichloromethane (DCM), 2N sodium hydroxide (NaOH) solution.
- Procedure:
 - A mixture of 1,5-hexadiene (150 g) and DCM (5 vol) is cooled to 0 °C in a suitable reactor.^[8]
 - mCPBA (210 g) is added portionwise over approximately 50 minutes, maintaining the temperature at 0 °C.^[8]
 - The resulting suspension is stirred at 0 °C for an additional 3 hours.^[8]
 - The reaction is quenched by the addition of a 2N aqueous solution of NaOH.^[8]
 - The product, racemic epoxide 1-rac, is isolated from the organic phase. Distillation can be performed to purify the product, with isolated yields reported around 71%.^{[7][8]}

Step 2: Hydrolytic Kinetic Resolution of 1-rac

- Materials: Racemic epoxide (1-rac), (salen)Co(II) catalyst (0.5 mol%), acetic acid (AcOH, 2 mol%), tetrahydrofuran (THF), and water (0.55 equiv).
- Procedure:
 - The reaction is performed with (salen)Co(II), AcOH, THF, and water at a temperature ranging from 0 °C to room temperature.^[7]
 - The reaction progress is monitored by chiral Gas Chromatography (GC).^[7]

- This resolution affords (R)-(+)-**1,2-epoxy-5-hexene** in overall yields of 24–30% after purification by vacuum distillation.^{[7][8]}

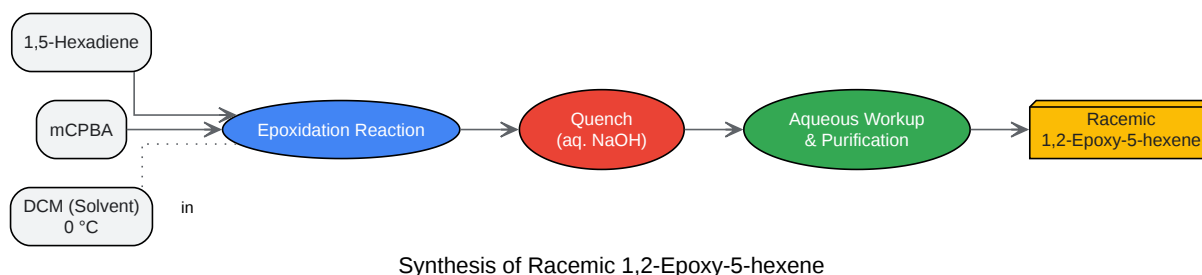
Route 2: Synthesis from (R)-Epichlorohydrin

This alternative approach provides a higher overall yield of the desired chiral epoxide.^{[7][8]}

- Materials: (R)-epichlorohydrin, allylmagnesium chloride (allylMgCl), sodium hydroxide (NaOH).
- Procedure:
 - The process starts with the epoxide ring-opening of (R)-epichlorohydrin using allylMgCl.^{[7][8]}
 - This is followed by a ring-closure reaction mediated by NaOH.^{[7][8]}
 - This two-step process results in an overall isolated yield of 55–60% for R-(+)-**1,2-epoxy-5-hexene** with high purity.^{[7][8]}

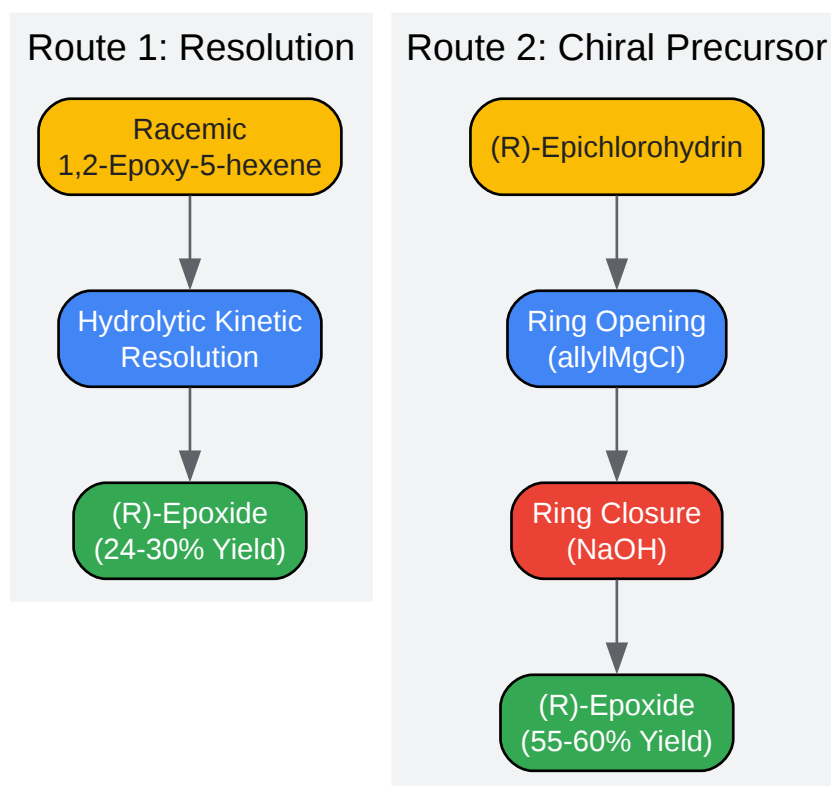
Visualizations

The following diagrams illustrate key logical and experimental workflows related to **1,2-Epoxy-5-hexene**.



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Caption: Workflow for the synthesis of racemic **1,2-Epoxy-5-hexene**.



Approaches to Chiral (R)-1,2-Epoxy-5-hexene

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Caption: Comparative logical pathways for chiral synthesis.

Spectroscopic Data

Spectroscopic data for **1,2-Epoxy-5-hexene** is available, which is crucial for its identification and characterization in experimental settings. This includes:

- ¹H NMR[1][2][9]
- ¹³C NMR[1]
- IR[1]
- Mass Spectrometry[7]

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